

# Commercial Availability and Technical Guide for Estradiol Undecylate-13C3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Estradiol undecylate-13C3*

Cat. No.: *B12416309*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, key characteristics, and a representative experimental application of **Estradiol Undecylate-13C3**. This isotopically labeled version of estradiol undecylate serves as a critical tool in metabolism, metabolomics, and clinical mass spectrometry applications, primarily as an internal standard for the accurate quantification of estradiol undecylate and its metabolites.

## Commercial Availability

**Estradiol Undecylate-13C3** is available from several specialized chemical suppliers. The product is typically intended for research use only. Below is a summary of offerings from key suppliers.

Supplier	Product Name	CAS Number (Labeled)	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Notes
MedChem Express	Estradiol undecylate-13C3	2482467-27-4	$C_{26}^{13}C_3H_{44}O_3$	443.64	>98%	Stable isotope. <a href="#">[1]</a>
Cambridge Isotope Laboratories, Inc.	Estradiol undecanoate (2,3,4- $^{13}C_3$ , 98%) CP 95%	2482467-27-4	$C_{26}^*C_3H_{44}O_3$	443.64	95%	Sold as a neat individual compound. <a href="#">[2]</a> <a href="#">[3]</a>
Eurisotop	ESTRADIO L UNDECANOATE (2,3,4- $^{13}C_3$ , 98%) CP 95% 100 UG/ML IN METHANOL	Not specified	Not specified	Not specified	95%	Provided as a solution in methanol. <a href="#">[4]</a>

## Physicochemical Properties

Property	Value	Source
Unlabeled CAS Number	3571-53-7	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	17 $\beta$ -Estradiol-13C3 Undecanoate, 3,17 $\beta$ - Dihydroxy-1,3,5,(10)- estratriene-[13C3] undecanoate	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	Store in freezer (-20°C). Protect from light.	<a href="#">[2]</a> <a href="#">[3]</a>

# Experimental Protocol: Quantification of Estradiol in Human Serum using LC-MS/MS with Estradiol Undecylate-13C3 as an Internal Standard

This protocol outlines a representative method for the quantification of endogenous estradiol in human serum samples. **Estradiol Undecylate-13C3** serves as an internal standard to correct for matrix effects and variations during sample preparation and analysis.

## 1. Materials and Reagents

- **Estradiol Undecylate-13C3**
- Estradiol (unlabeled standard)
- Human serum (drug-free)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

## 2. Preparation of Standards and Quality Controls

- Internal Standard (IS) Stock Solution: Prepare a 1 mg/mL stock solution of **Estradiol Undecylate-13C3** in methanol.
- IS Working Solution: Dilute the IS stock solution with methanol:water (50:50, v/v) to a final concentration of 10 ng/mL.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of unlabeled estradiol into drug-free human serum.

- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations of estradiol in drug-free human serum.

### 3. Sample Preparation (Solid Phase Extraction)

- Thaw serum samples, calibration standards, and QC samples on ice.
- To 200  $\mu$ L of each sample, add 20  $\mu$ L of the IS working solution (10 ng/mL **Estradiol Undecylate-13C3**).
- Vortex mix for 30 seconds.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 10% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.

### 4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
  - Gradient: A suitable gradient to separate estradiol from other endogenous components.
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L

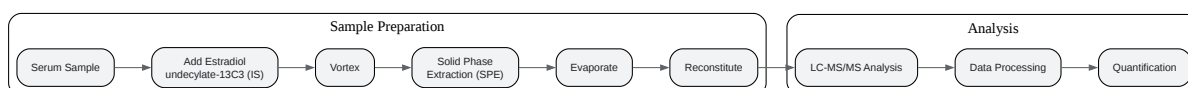
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), negative mode.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Estradiol: Monitor appropriate precursor and product ion transitions.
    - Estradiol-13C3 (from hydrolyzed IS): Monitor the corresponding mass-shifted transitions. The exact m/z values will depend on the fragmentation of the de-esterified labeled estradiol.
  - Optimize MS parameters (e.g., collision energy, declustering potential) for maximum sensitivity.

## 5. Data Analysis

- Integrate the peak areas for both estradiol and the Estradiol-13C3 internal standard.
- Calculate the peak area ratio (Estradiol / Estradiol-13C3 IS).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of estradiol in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow

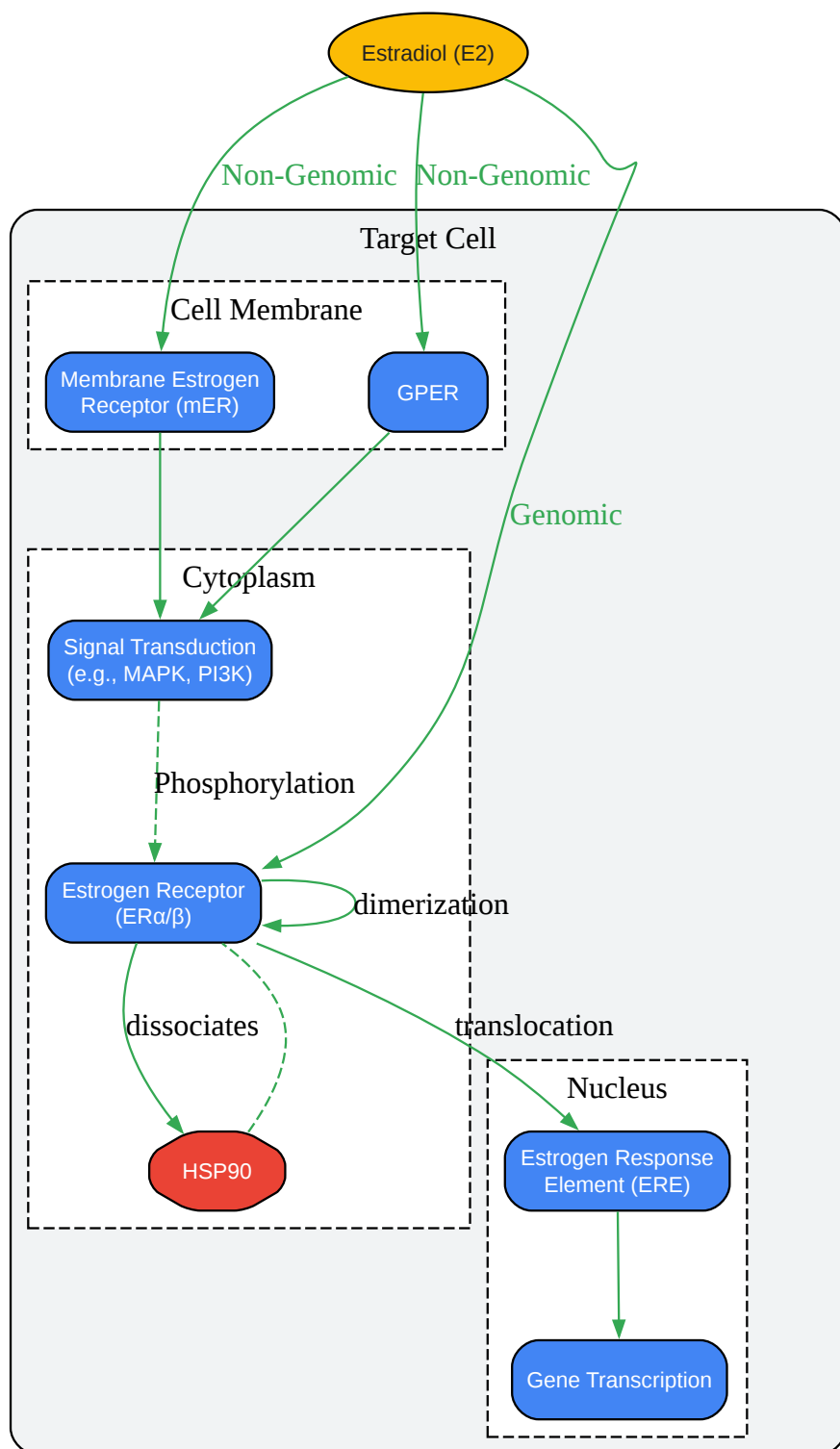


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Caption: Workflow for Estradiol Quantification.

## Estradiol Signaling Pathway

Estradiol, the active hormone released from estradiol undecylate, exerts its biological effects primarily through two pathways: a genomic (classical) pathway and a non-genomic (rapid) pathway.



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Caption: Simplified Estradiol Signaling Pathways.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Estradiol undecanoate (2,3,4- $\text{C}^{13}$ , 98%) CP 95% - Cambridge Isotope Laboratories, CLM-10404-0.001 [isotope.com]
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- 4. ESTRADIOL UNDECANOATE (2,3,4- $^{13}\text{C}$ , 98%) CP 95% 100 UG/ML IN METHANOL | Eurisotop [eurisotop.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Estradiol Undecylate- $^{13}\text{C}$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12416309#commercial-availability-of-estradiol-undecylate-13c3]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)